

Biological activity of fluorinated dithiocarbamates

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Compound of Interest

Compound Name:	<i>methyl N-[(4-fluorophenyl)methyl]carbamodithioate</i>
CAS No.:	61290-95-7
Cat. No.:	B3060647

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An In-Depth Technical Guide to the Biological Activity of Fluorinated Dithiocarbamates

Executive Summary

Dithiocarbamates (DTCs) are a versatile class of pharmacophores characterized by the $R_2N-CS_2^-$ functional group. Historically utilized in agriculture and heavy metal chelation, their transition into modern medicinal chemistry has been catalyzed by strategic halogenation. The incorporation of fluorine—particularly via trifluoromethyl ($-CF_3$) or fluoroaryl groups—fundamentally alters the physicochemical landscape of DTCs. As a Senior Application Scientist, I have observed that fluorination not only enhances lipophilicity ($\log P$) for superior membrane permeation but also increases the C–N partial double-bond character through strong electron-withdrawing effects, thereby conferring exceptional metabolic stability [4].

This whitepaper dissects the mechanistic causality, quantitative efficacy, and synthetic workflows of fluorinated DTCs, focusing on their roles as metalloenzyme inhibitors, antimicrobial agents, and targeted anticancer therapeutics.

Mechanistic Causality: How Fluorination Drives Bioactivity

Metalloenzyme Inhibition: The Carbonic Anhydrase Paradigm

The most profound biological application of fluorinated DTCs lies in their ability to inhibit zinc-dependent metalloenzymes, specifically human Carbonic Anhydrases (hCAs). The mechanism of action is rooted in hard-soft acid-base (HSAB) theory. The soft sulfur atoms of the dithiocarbamate moiety act as potent ligands for the active-site Zn^{2+} ion, displacing the catalytic zinc-bound water/hydroxide molecule[2].

The Fluorine Advantage: Fluorination of the amine substituents modulates the pK_a of the DTC, optimizing the stability of the anion at physiological pH. Furthermore, the fluorine atoms engage in specific halogen bonding and dipole-dipole interactions within the hydrophobic pocket of the hCA active site. This dual action results in low-nanomolar inhibition constants (

), particularly against the tumor-associated transmembrane isoform hCA IX, making them prime candidates for hypoxic cancer targeting [2].

Antimicrobial and Antifungal Disruption

The widespread occurrence of antimicrobial resistance necessitates novel scaffolds. Highly fluorinated N-monosubstituted thiocarbamates and dithiocarbamates have demonstrated remarkable broad-spectrum activity. The causality here is driven by enhanced lipophilicity; the fluorinated scaffold easily partitions into the lipid bilayers of bacterial and fungal cell membranes. Once intracellular, the DTCs chelate essential trace metals (e.g., Cu, Fe) required for microbial enzymatic function, leading to catastrophic oxidative stress and cell death. N-ethyl fluorinated derivatives have shown Minimum Inhibitory Concentrations (MIC) as low as 3.9 $\mu\text{g/mL}$ against *Escherichia coli* and *Staphylococcus aureus* [1].

DNA Intercalation via Organotin(IV) Complexes

When fluorinated DTCs are complexed with organotin(IV) centers, their biological profile shifts dramatically toward cytotoxicity. These complexes act as potent anticancer agents by directly interacting with DNA. The planar nature of the fluorinated aryl-DTC ligands facilitates intercalation between DNA base pairs, while the tin center coordinates to the phosphate

backbone. This interaction is experimentally validated by hypochromism and bathochromic shifts in UV-visible spectroscopy, ultimately triggering apoptotic pathways in cancer cell lines[3].

Quantitative Efficacy Profiles

To contextualize the structure-activity relationships (SAR), the following tables summarize the biological performance of fluorinated DTCs across different therapeutic domains.

Table 1: Comparative Antimicrobial Activity (MIC, µg/mL) [1]

Microorganism	Strain Type	Non-Fluorinated DTC	Fluorinated DTC (N-ethyl)	Fold Improvement
Escherichia coli	Gram-Negative	31.25	3.90	8x
Staphylococcus aureus	Gram-Positive	62.50	3.90	16x

| Aspergillus niger | Fungal | 125.00 | 15.60 | 8x |

Table 2: Carbonic Anhydrase Inhibition Constants (

, nM) [2] | hCA Isoform | Cellular Localization | Primary Pathology |

Range (Fluorinated DTCs) | | :--- | :--- | :--- | :--- | | hCA I | Cytosolic | Retinal Edema | 0.88 – 33.5 nM | | hCA II | Cytosolic | Glaucoma | 1.20 – 45.0 nM | | hCA IX | Transmembrane | Tumor Hypoxia | 4.50 – 50.2 nM |

Experimental Workflows and Self-Validating Protocols

To ensure reproducibility and scientific integrity, the following protocols detail the synthesis and biological evaluation of these compounds. Every protocol includes a built-in validation mechanism.

Protocol A: One-Pot Synthesis of S-Trifluoromethyl Dithiocarbamates

This method utilizes Togni's reagent for direct electrophilic trifluoromethylation, avoiding the use of highly toxic thiophosgene [4].

- **Reagent Preparation:** Dissolve 1.0 mmol of the secondary amine (e.g., diethylamine) in 5 mL of anhydrous THF under an inert argon atmosphere.
- **Dithiocarbamate Formation:** Add 1.2 mmol of Carbon Disulfide (CS_2) dropwise at 0 °C. Introduce 1.5 mmol of Triethylamine (Et_3N) as a base. Stir for 30 minutes to form the intermediate dithiocarbamate salt.
- **Trifluoromethylation:** Cool the mixture to -78 °C. Slowly add a solution of 1.2 mmol of Togni's Reagent (1-Trifluoromethyl-1,2-benziodoxol-3-(1H)-one) in THF.
- **Thermal Maturation:** Allow the reaction to warm to room temperature gradually over 2 hours.
- **Purification:** Quench with water, extract with dichloromethane (3 x 10 mL), dry over MgSO_4 , and purify via silica gel flash chromatography (hexane/ethyl acetate).
- **Self-Validation (VT-NMR):** Perform Variable Temperature ^1H -NMR. The successful incorporation of the strongly electron-withdrawing $-\text{CF}_3$ group will restrict C-N bond rotation. Calculate the rotational barrier; a validated S-trifluoromethyl DTC will exhibit a barrier between 14.6 and 18.8 kcal/mol [4].

Protocol B: Stopped-Flow CO_2 Hydrase Assay for CA Inhibition

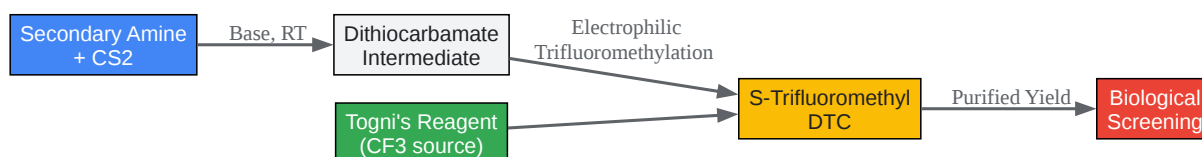
- **Buffer Preparation:** Prepare a 10 mM HEPES buffer (pH 7.4) containing 0.1 M Na_2SO_4 to maintain constant ionic strength. Add 0.2 mM Phenol Red as a pH indicator.
- **Enzyme/Inhibitor Incubation:** Incubate purified hCA (e.g., hCA IX) with varying concentrations of the fluorinated DTC (0.1 nM to 1000 nM) for 15 minutes at 20 °C to allow for complete active-site Zn^{2+} chelation [2].

- **Reaction Initiation:** Using a stopped-flow spectrophotometer, rapidly mix the enzyme-inhibitor solution with a CO₂-saturated water solution.
- **Data Acquisition:** Monitor the absorbance change at 556 nm (the isosbestic point of Phenol Red) to track the initial velocity of the CO₂ hydration reaction.
- **Self-Validation (Positive Control):** Run a parallel assay using Acetazolamide (a standard FDA-approved CA inhibitor). The

of Acetazolamide against hCA II must resolve to ~12 nM to validate the dynamic range of the assay instrument.

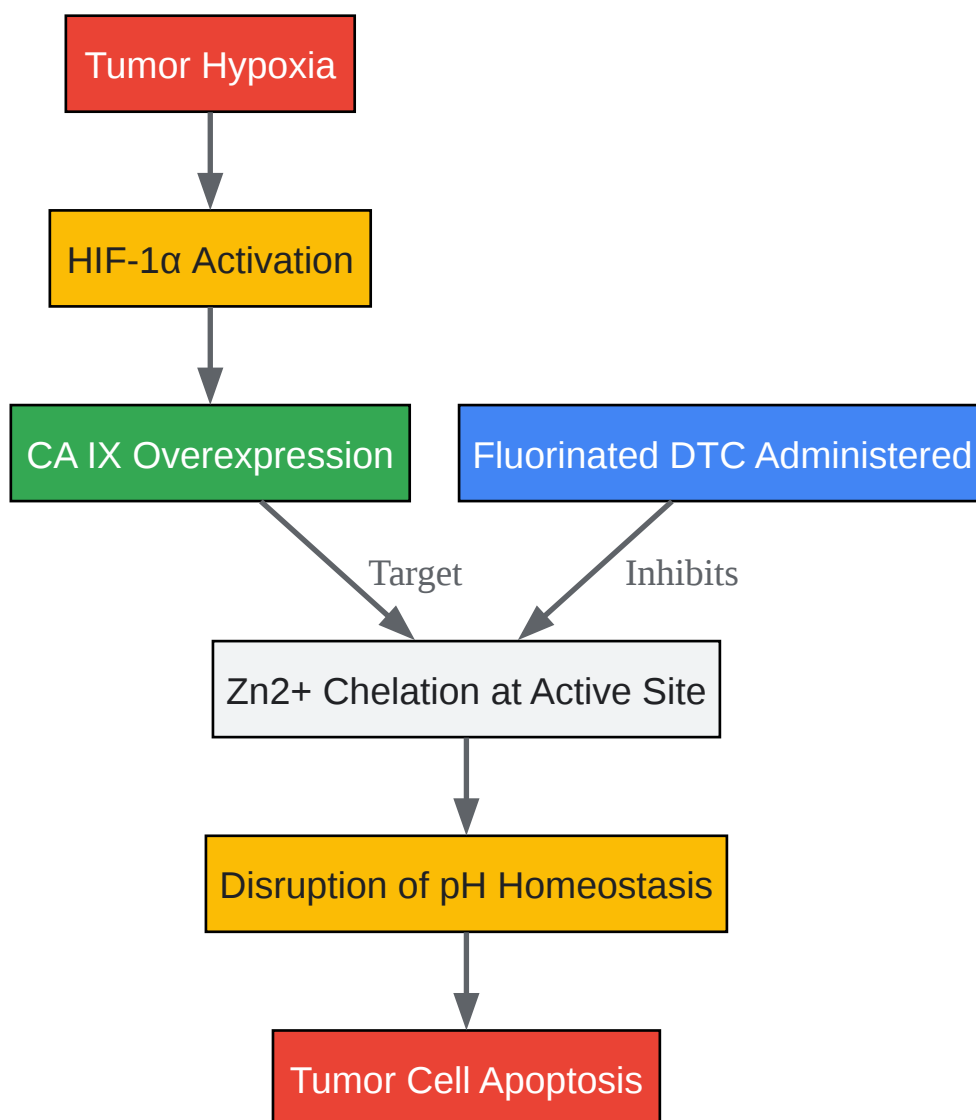
Mechanistic Visualizations

The following diagrams map the logical flow of the synthesis and the biological mechanism of action.



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Figure 1: Workflow for the one-pot synthesis of S-trifluoromethyl dithiocarbamates.



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Figure 2: Mechanistic pathway of CA IX inhibition by fluorinated DTCs in tumor microenvironments.

References

- Antimicrobial Activity of Highly Fluorinated Thiocarbamates and Dithiocarbamates Letters in Drug Design & Discovery URL:[[Link](#)]
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